

Storage and stability conditions for 4-methoxybenzenesulfonyl chloride

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Compound of Interest

Compound Name: 4-Methoxybenzenesulfonyl
chloride

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An In-depth Technical Guide to the Storage and Stability of **4-Methoxybenzenesulfonyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Methoxybenzenesulfonyl chloride (MBSC) is a crucial reagent in organic synthesis, particularly in the pharmaceutical industry for the creation of sulfonamides and sulfonate esters. Its utility, however, is intrinsically linked to its stability and proper handling. This technical guide provides a comprehensive overview of the storage and stability conditions for **4-methoxybenzenesulfonyl chloride**, summarizing key quantitative data, outlining experimental protocols for stability assessment, and illustrating degradation pathways and handling workflows.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **4-methoxybenzenesulfonyl chloride** is essential for its appropriate handling and storage.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₇ H ₇ ClO ₃ S |
| Molecular Weight | 206.65 g/mol |
| CAS Number | 98-68-0 |
| Appearance | White to beige crystalline solid |
| Melting Point | 39-42 °C |
| Boiling Point | 173 °C at 14 mmHg |
| Flash Point | 112 °C (closed cup) |

Recommended Storage and Handling

Proper storage and handling are paramount to maintaining the integrity and reactivity of **4-methoxybenzenesulfonyl chloride**.

Storage Conditions:

- Temperature: The recommended storage temperature is between 2-8 °C.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Atmosphere: Store under an inert atmosphere, such as argon, to prevent exposure to moisture.[\[4\]](#)
- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#) Use of airtight containers is recommended to prevent moisture-induced degradation.[\[2\]](#)
- Light: Protect from light.[\[5\]](#)

Handling Precautions:

- Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust and vapors.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses with side shields or goggles, and a lab coat.[\[3\]](#)[\[6\]](#)

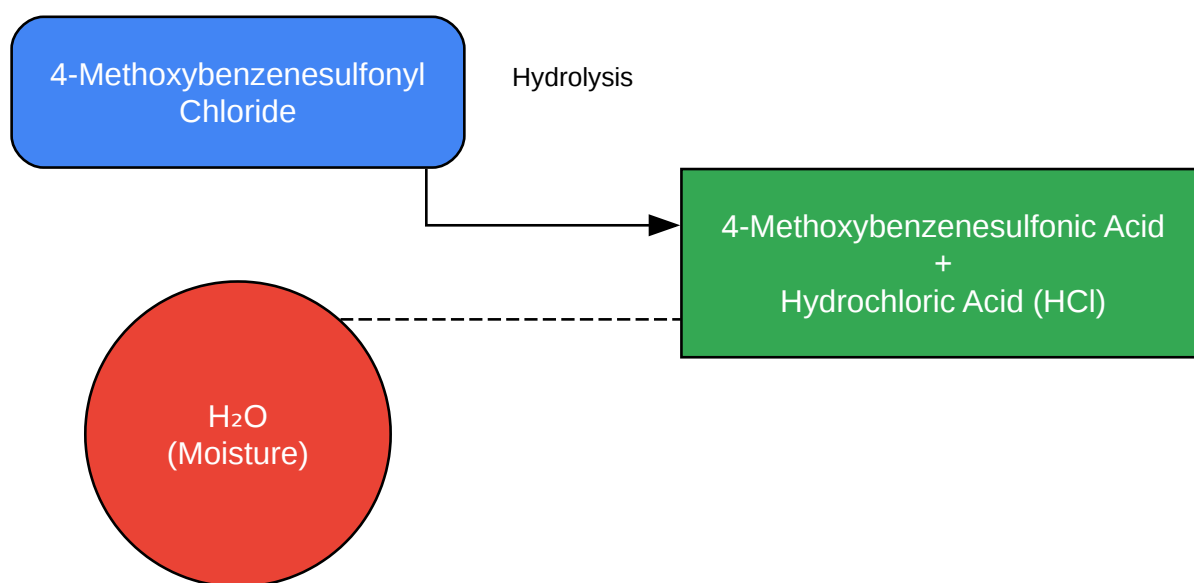
- Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water and seek medical attention.[6]
- Prevent the formation of dust and aerosols during handling.[1]

Stability Profile

The stability of **4-methoxybenzenesulfonyl chloride** is primarily influenced by its sensitivity to moisture and its incompatibility with certain classes of compounds.

Hydrolytic Stability: **4-Methoxybenzenesulfonyl chloride** is highly sensitive to moisture and undergoes hydrolysis in the presence of water.[2] This reaction is a nucleophilic substitution where water acts as the nucleophile, leading to the formation of 4-methoxybenzenesulfonic acid and hydrochloric acid.[2] The reaction is understood to proceed via an SN2-type mechanism.[7]

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Caption: Hydrolysis degradation pathway of **4-methoxybenzenesulfonyl chloride**.

Incompatibilities: To prevent vigorous reactions and decomposition, avoid contact with the following:

- Water/Moisture: Reacts vigorously, releasing hydrogen chloride gas.[7]
- Strong Bases: Incompatible.[1]
- Strong Oxidizing Agents: Incompatible.[1]
- Alcohols: Reacts to form sulfonate esters.
- Amines: Reacts to form sulfonamides.

Thermal Stability: While stable under recommended storage conditions, elevated temperatures can accelerate degradation, especially in the presence of moisture.[1]

Quantitative Stability Data

The solvolysis (hydrolysis in pure water) of **4-methoxybenzenesulfonyl chloride** has been studied, yielding first-order rate constants at various temperatures.

| Temperature (°C) | First-Order Rate Constant ($k \times 10^5 \text{ s}^{-1}$) |
|------------------|--|
| 0.063 | 1.838 |
| 5.008 | 3.736 |
| 10.001 | 7.228 |
| 15.002 | 13.43 |
| 20.000 | 24.16 |
| 25.000 | 42.19 |

Data adapted from a study on the solvolysis of a series of benzenesulfonyl chlorides.[7]

Experimental Protocols for Stability Assessment

The following are generalized protocols for conducting forced degradation studies to assess the stability of **4-methoxybenzenesulfonyl chloride**. These should be adapted based on the specific analytical methods available.

Objective: To identify potential degradation products and pathways under various stress conditions.

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Caption: A logical workflow for conducting forced degradation studies.

5.1. Hydrolytic Degradation

- Acidic Conditions:
 - Dissolve a known concentration of **4-methoxybenzenesulfonyl chloride** in an inert solvent (e.g., acetonitrile).
 - Add an equal volume of 0.1 M hydrochloric acid.
 - Maintain the solution at a controlled temperature (e.g., 60°C).
 - Withdraw aliquots at specified time intervals (e.g., 0, 2, 4, 8, 24 hours).
 - Neutralize the aliquots with a suitable base.
 - Dilute to a known volume with the mobile phase and analyze using a stability-indicating method (e.g., HPLC).
- Basic Conditions:
 - Dissolve a known concentration of **4-methoxybenzenesulfonyl chloride** in an inert solvent.
 - Add an equal volume of 0.1 M sodium hydroxide.
 - Maintain the solution at room temperature.
 - Withdraw and neutralize aliquots at specified time intervals.
 - Dilute and analyze as described above.

5.2. Oxidative Degradation

- Dissolve a known concentration of **4-methoxybenzenesulfonyl chloride** in an inert solvent.
- Add a solution of 3% hydrogen peroxide.
- Store the solution at room temperature, protected from light.

- Withdraw aliquots at specified time intervals.
- Quench any remaining oxidizing agent if necessary.
- Dilute and analyze.

5.3. Thermal Degradation

- Place a known quantity of solid **4-methoxybenzenesulfonyl chloride** in a controlled temperature oven (e.g., 80°C).
- At specified time intervals, remove samples.
- Dissolve the samples in a suitable solvent to a known concentration.
- Analyze the solutions.

5.4. Photostability

- Expose a solution of **4-methoxybenzenesulfonyl chloride** and a solid sample to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B guidelines).
- Analyze the samples and compare them to control samples stored in the dark.

Conclusion

The chemical integrity of **4-methoxybenzenesulfonyl chloride** is critically dependent on stringent storage and handling protocols. The primary degradation pathway is hydrolysis, which can be mitigated by storing the compound at refrigerated temperatures (2-8 °C) in a dry, inert atmosphere. Forced degradation studies are essential to fully characterize its stability profile and identify potential impurities that may arise during synthesis or storage. The information and protocols provided in this guide serve as a valuable resource for researchers and professionals to ensure the quality and reliability of this important chemical reagent.

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